

discovery and history of 3-lodo-4-nitro-N,N-dimethylaniline

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Compound of Interest

Compound Name: 3-lodo-4-nitro-N,N-dimethylaniline

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An In-depth Technical Guide to 3-lodo-4-nitro-N,N-dimethylaniline

Introduction

3-lodo-4-nitro-N,N-dimethylaniline is a substituted aromatic amine with potential applications in chemical synthesis and materials science. This technical guide provides a comprehensive overview of its properties, a plausible synthetic route based on established chemical principles, and its relationship to other key chemical compounds. While the specific historical details of its initial discovery are not extensively documented in readily available literature, its synthesis and properties can be understood through the well-established chemistry of its functional groups and parent structures.

Chemical and Physical Properties

A summary of the key quantitative data for **3-lodo-4-nitro-N,N-dimethylaniline** and related compounds is presented below. Data for related compounds are included for comparative purposes.



Property	3-lodo-4-nitro- N,N- dimethylanilin e	3-lodo-4- nitroaniline[1]	4-lodo-3-nitro- N,N- dimethylanilin e[2]	N,N-Dimethyl- 3-nitroaniline
Molecular Formula	CaH9IN2O2	C ₆ H ₅ IN ₂ O ₂ [1]	C8H9IN2O2[2]	C8H10N2O2
Molecular Weight	292.07 g/mol	264.02 g/mol [1]	292.076 g/mol [2]	166.18 g/mol
CAS Number	Not readily available	721925-18-4[1]	105752-05-4[2]	619-31-8[3]

Proposed Synthesis

The synthesis of **3-Iodo-4-nitro-N,N-dimethylaniline** can be logically approached through a multi-step process starting from N,N-dimethylaniline. This proposed pathway is based on well-established and documented organic reactions for similar compounds.

Experimental Protocol:

Step 1: Nitration of N,N-dimethylaniline to produce 4-nitro-N,N-dimethylaniline.

This procedure is adapted from the established synthesis of m-nitrodimethylaniline[4].

- In a flask equipped with a stirrer and cooling bath, slowly add N,N-dimethylaniline to concentrated sulfuric acid while maintaining a temperature below 25°C.
- Cool the resulting solution to 5-10°C.
- Prepare a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid.
- Add the nitrating mixture dropwise to the N,N-dimethylaniline solution, ensuring the temperature remains between 5°C and 10°C.
- After the addition is complete, continue stirring for one hour at the same temperature.
- Pour the reaction mixture over ice water to precipitate the product.



• The para-isomer (4-nitro-N,N-dimethylaniline) can be separated from the meta-isomer by fractional crystallization or chromatography.

Step 2: Iodination of 4-nitro-N,N-dimethylaniline to produce **3-lodo-4-nitro-N,N-dimethylaniline**.

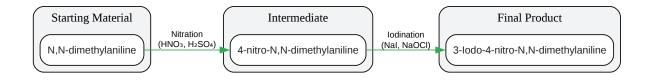
This procedure is based on general methods for the iodination of activated aromatic rings.

- Dissolve 4-nitro-N,N-dimethylaniline in a suitable solvent, such as a mixture of ethanol and water.
- Add sodium iodide (NaI) or potassium iodide (KI) to the solution.
- Add an oxidizing agent, such as sodium hypochlorite (NaOCI) solution, dropwise with stirring. The reaction introduces iodine ortho to the activating dimethylamino group.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with a solution of sodium thiosulfate to remove any
 excess iodine.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain pure 3lodo-4-nitro-N,N-dimethylaniline.

Visualizations Proposed Synthetic Pathway

The following diagram illustrates the proposed two-step synthesis of **3-lodo-4-nitro-N,N-dimethylaniline** from N,N-dimethylaniline.





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Caption: Proposed synthesis of 3-lodo-4-nitro-N,N-dimethylaniline.

Structural Relationship to Related Compounds

This diagram shows the structural relationships between **3-lodo-4-nitro-N,N-dimethylaniline** and other relevant chemical compounds identified during the literature search.

Caption: Structural relationships of the target compound.

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